

alpha-Methyl-1H-imidazole-1-ethanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Methyl-1H-imidazole-1-ethanol*

Cat. No.: *B3052003*

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An In-depth Technical Guide to α -Methyl-1H-imidazole-1-ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of α -Methyl-1H-imidazole-1-ethanol. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Identity and Properties

α -Methyl-1H-imidazole-1-ethanol, also known by its IUPAC name 1-(1H-imidazol-1-yl)propan-2-ol, is a heterocyclic compound containing an imidazole ring.^[1] Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-(1H-imidazol-1-yl)propan-2-ol[1]
CAS Number	37788-55-9[2]
Molecular Formula	C6H10N2O[2]
SMILES	CC(CN1C=CN=C1)O[1]
InChI	InChI=1S/C6H10N2O/c1-6(9)4-8-3-2-7-5-8/h2-3,5-6,9H,4H2,1H3[1]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	126.16 g/mol [1]
Appearance	Liquid[2]
Boiling Point	200-205 °C at 1 Torr
Flash Point	135 °C
Density	1.12 g/cm ³
Refractive Index	1.541
LogP	0.05 (at 25 °C and pH 7)
pKa (Predicted)	13.89 ± 0.20

Chemical Structure

The structure of α-Methyl-1H-imidazole-1-ethanol consists of a propan-2-ol backbone where the nitrogen at position 1 of an imidazole ring is attached to the first carbon of the propane chain.

Figure 1: 2D structure of α-Methyl-1H-imidazole-1-ethanol.

Spectroscopic Data

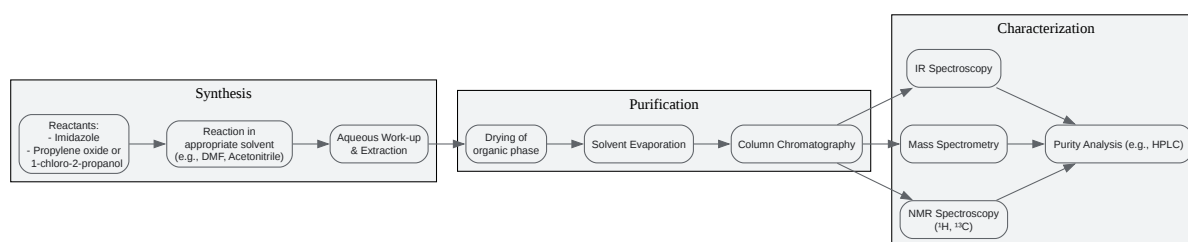
Detailed experimental spectroscopic data for α -Methyl-1H-imidazole-1-ethanol is not readily available in publicly accessible databases. PubChem indicates the existence of ^{13}C NMR and GC-MS data, but the raw data and detailed peak analyses are not provided.[1] For researchers requiring definitive spectral characterization, it is recommended to acquire this data experimentally.

Experimental Protocols

A specific, detailed, and reproducible experimental protocol for the synthesis of α -Methyl-1H-imidazole-1-ethanol is not readily available in the peer-reviewed literature. However, a general approach for the synthesis of similar imidazole derivatives involves the reaction of imidazole with a suitable epoxide or haloalcohol.

General Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of a compound like α -Methyl-1H-imidazole-1-ethanol.



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Figure 2: Generalized workflow for synthesis and analysis.

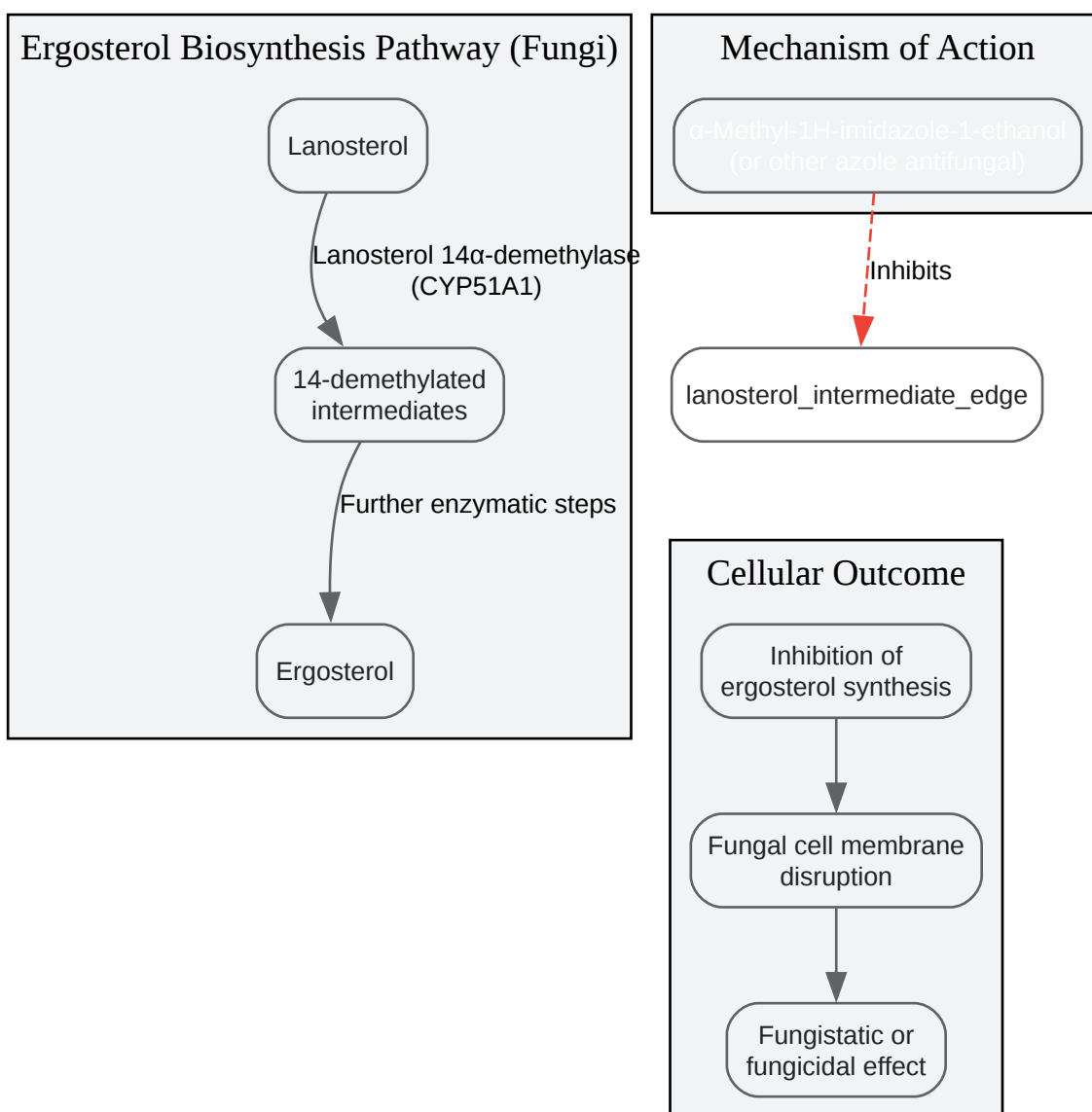
Biological Activity and Signaling Pathways

Specific studies detailing the biological activity and signaling pathway of α -Methyl-1H-imidazole-1-ethanol are not available in the current body of scientific literature. However, the imidazole moiety is a well-known pharmacophore, particularly in antifungal agents.

Many imidazole-containing drugs function by inhibiting the enzyme lanosterol 14 α -demethylase, which is a key enzyme in the ergosterol biosynthesis pathway in fungi. Ergosterol is an essential component of the fungal cell membrane. Its depletion and the accumulation of toxic sterol intermediates disrupt the membrane integrity and function, ultimately leading to the inhibition of fungal growth.

Generalized Imidazole Antifungal Mechanism

The following diagram illustrates the generally accepted mechanism of action for azole antifungal agents. It is important to note that this is a generalized pathway for the class of compounds and has not been specifically verified for α -Methyl-1H-imidazole-1-ethanol.



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Figure 3: General mechanism of azole antifungals.

Safety Information

α -Methyl-1H-imidazole-1-ethanol is classified as harmful if swallowed or in contact with skin, and may cause skin irritation and serious eye irritation.[2] Appropriate personal protective equipment should be used when handling this compound. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS).

Disclaimer: This document is intended for informational purposes only and does not constitute a recommendation for any specific use. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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References

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- To cite this document: BenchChem. [alpha-Methyl-1H-imidazole-1-ethanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052003#alpha-methyl-1h-imidazole-1-ethanol-chemical-properties-and-structure]

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